

Application Notes & Protocols: 1-(4-Chlorophenyl)-2-pyrrolidinone as a Research Chemical

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-2-pyrrolidinone

Cat. No.: B1333400

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Introduction: Strategic Importance in Pharmaceutical Development

1-(4-Chlorophenyl)-2-pyrrolidinone (CAS No. 7661-33-8) is a heterocyclic organic compound that holds significant, albeit nuanced, importance in the landscape of modern drug discovery and development.^{[1][2]} While not typically investigated for its own direct pharmacological effects, its value lies in its role as a critical synthetic intermediate and, perhaps more importantly, as a characterized impurity and reference standard in the manufacturing of active pharmaceutical ingredients (APIs).^{[3][4][5]}

The pyrrolidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active molecules.^{[6][7]} The presence of a 4-chlorophenyl group on this scaffold makes **1-(4-Chlorophenyl)-2-pyrrolidinone** a key building block for creating complex molecular architectures. Its most notable relevance is its connection to Baclofen, a muscle relaxant that acts as a specific GABA-B receptor agonist.^[4] Within the synthesis of Baclofen, this compound can arise as a lactam impurity, making its detection and quantification a critical aspect of quality control.^{[3][5]} Furthermore, it serves as a precursor in the synthesis of potential selective antagonists for the $\alpha 1A$ adrenergic receptor, which are targets for conditions like hypertension.^{[4][8]}

This guide provides an in-depth overview of the physicochemical properties, safety considerations, and core applications of **1-(4-Chlorophenyl)-2-pyrrolidinone**, complete with detailed protocols for its analytical quantification and synthetic manipulation.

Physicochemical Properties & Characterization

A thorough understanding of a research chemical's properties is fundamental to its effective use in any experimental setting. **1-(4-Chlorophenyl)-2-pyrrolidinone** is typically supplied as a light beige, fine crystalline powder.^{[1][2]}

Property	Value	Reference
CAS Number	7661-33-8	^{[1][2]}
Molecular Formula	C ₁₀ H ₁₀ ClNO	^{[1][2]}
Molecular Weight	195.65 g/mol	^[2]
Appearance	Light beige fine crystalline powder	^{[1][2]}
Melting Point	95 - 98 °C	^[9]
Boiling Point	406.3 °C at 760 mmHg	^[2]
Topological Polar Surface Area	20.3 Å ²	^[1]
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO.	Inferred
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	^[9]

Characterization of this compound is typically achieved through standard analytical techniques including ¹H NMR, ¹³C NMR, and Mass Spectrometry to confirm its identity and purity.

Safety, Handling, and Storage

As with any research chemical, adherence to strict safety protocols is paramount. **1-(4-Chlorophenyl)-2-pyrrolidinone** is classified with specific hazards that necessitate careful handling to minimize exposure risk.

GHS Hazard Classification:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2)[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Recommended Handling Procedures:

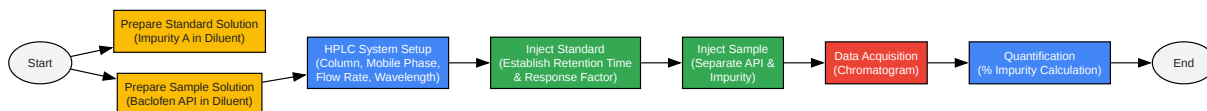
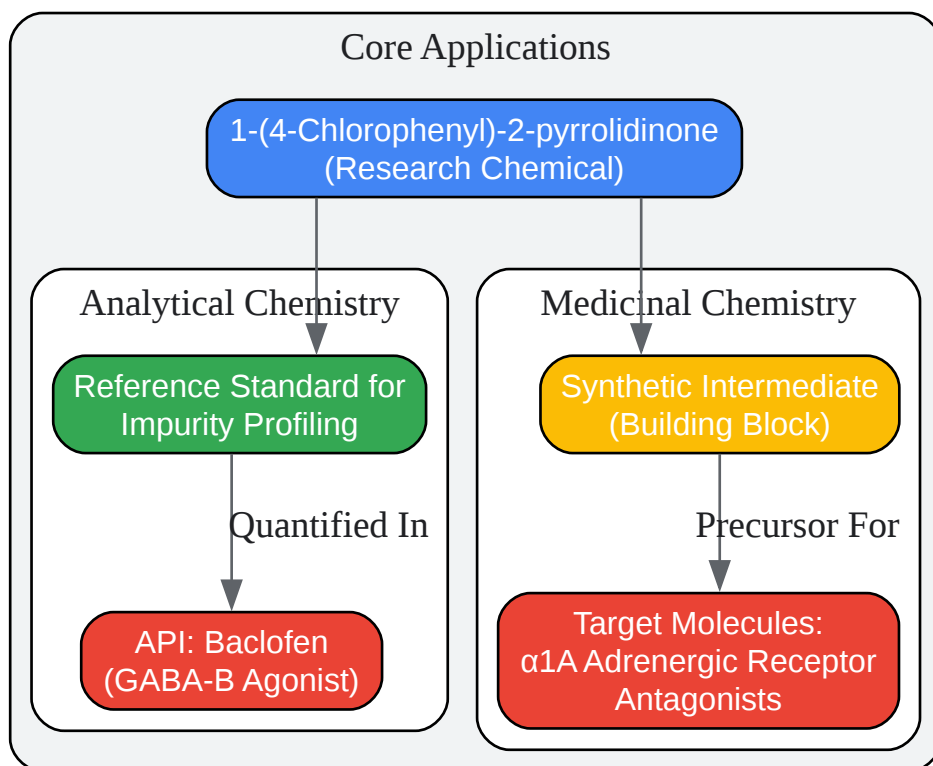
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Handle with chemically resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly after.
 - Skin and Body Protection: Wear a lab coat. Wash hands and skin thoroughly after handling.[10]
- Emergency Procedures:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[11]

- If on Skin: Wash off with soap and plenty of water. If irritation persists, seek medical advice.[\[11\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[11\]](#)

Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated environment, away from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Core Research Applications

The utility of **1-(4-Chlorophenyl)-2-pyrrolidinone** in a research context is primarily twofold: as an analytical reference standard for impurity profiling and as a synthetic precursor for more complex molecules.



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